

# Application Notes and Protocols for Ikaite Formation in Artificial Sea Ice

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These application notes provide a comprehensive guide to understanding and replicating the formation of ikaite ( $\text{CaCO}_3 \cdot 6\text{H}_2\text{O}$ ) in a controlled laboratory setting that mimics the conditions of sea ice. The protocols and data presented are synthesized from multiple experimental studies and are intended to serve as a foundational resource for investigations into ikaite crystallization, its role in biogeochemical cycles, and its potential applications.

## Introduction to Ikaite in Sea Ice

Ikaite is a metastable, hydrated calcium carbonate mineral that precipitates in cold, aqueous environments.<sup>[1][2][3]</sup> Its recent discovery in sea ice has significant implications for our understanding of carbon cycling in polar regions.<sup>[4][5]</sup> The formation and dissolution of ikaite in sea ice can influence air-sea  $\text{CO}_2$  exchange, making it a critical area of study in climate science.<sup>[5][6]</sup> In artificial sea ice, the controlled environment allows for detailed investigation into the physicochemical processes that govern ikaite precipitation.<sup>[7][8]</sup>

## Factors Influencing Ikaite Formation

The precipitation of ikaite is a complex process governed by several key environmental parameters. Understanding these factors is crucial for successful and reproducible ikaite formation in artificial sea ice.

- **Temperature:** Ikaite formation is favored at low temperatures, typically near the freezing point of seawater and below.[1][6][7] Experiments have been successfully conducted at temperatures ranging from 0°C to -4°C.[7]
- **Salinity:** Salinity affects the ionic strength and the activities of  $\text{Ca}^{2+}$  and  $\text{CO}_3^{2-}$  ions in the brine. Ikaite can form over a wide range of salinities, from 0 to 105.[2][3][7] In artificial seawater (ASW), the time until precipitation begins (induction time) tends to increase with salinity.[2][3][7]
- **pH:** A higher pH promotes the formation of ikaite by increasing the concentration of carbonate ions ( $\text{CO}_3^{2-}$ ), thus increasing the saturation state of the solution with respect to ikaite.[2][3][7] Experiments are typically conducted in a pH range of 8.5 to 10.0.[7]
- **Phosphate Concentration:** Phosphate can act as an inhibitor for the formation of more stable calcium carbonate polymorphs like calcite, thereby favoring the precipitation of ikaite.[1][8][9] However, studies have also shown that ikaite can form in the absence of phosphate in artificial seawater, suggesting that other ions may also play a role.[2][3][7]

## Quantitative Data on Ikaite Formation

The following tables summarize quantitative data from various studies on ikaite formation in both experimental and natural sea ice.

Table 1: Experimental Conditions for Ikaite Precipitation

Parameter	Range Investigated	Medium	Observations	Reference
Temperature (°C)	0 to -4	Artificial Seawater (ASW), NaCl solution	Ikaite precipitated under all conditions in ASW. Temperature did not significantly impact the onset of precipitation.	[7]
Salinity	0 to 105	ASW, NaCl solution	In ASW, induction time increased with salinity. In NaCl, it first increased and then decreased.	[2][3][7]
pH	8.5 to 10.0	ASW, NaCl solution	Onset time for precipitation decreased nonlinearly with increasing pH.	[7]
Phosphate ( $\mu\text{mol kg}^{-1}$ )	0 to 50	ASW, NaCl solution	Phosphate was not crucial for ikaite formation in ASW but was necessary in NaCl medium to prevent vaterite formation.	[2][3][7]

Table 2: Ikaite Concentrations in Experimental and Natural Sea Ice

Location/Experiment	Ice Type	Ikaite Concentration	Key Findings	Reference
Sea-ice Environmental Research Facility (SERF), Canada	Experimental Sea Ice	>2000 $\mu\text{mol kg}^{-1}$ (surface), 200–400 $\mu\text{mol kg}^{-1}$ (internal), <100 $\mu\text{mol kg}^{-1}$ (bottom)	Ikaite precipitation occurred at temperatures below $-4^{\circ}\text{C}$ and was highly dynamic, responding to changes in snow cover and temperature.	[6]
East Antarctic and Terre Adélie	Natural Sea Ice (Pack and Land-fast)	Up to 126 $\text{mg L}^{-1}$ (melted sea ice)	Ikaite was found mostly in the top layer of sea ice.	[4]
Young First-Year Sea Ice	Natural Sea Ice	$\sim 100 \mu\text{mol kg}^{-1}$	Higher abundance in young first-year sea ice compared to multi-year ice.	[5]
Multi-Year Sea Ice	Natural Sea Ice	3 $\mu\text{mol kg}^{-1}$	Lower concentrations compared to first-year ice.	[5]

## Experimental Protocols

### Protocol for Preparing Artificial Seawater (ASW)

This protocol is a general guideline for preparing ASW for ikaite formation experiments. The exact concentrations may be adjusted based on the specific experimental goals.

Materials:

- Deionized water
- NaCl,  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ ,  $\text{Na}_2\text{SO}_4$ ,  $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ , KCl,  $\text{NaHCO}_3$ , KBr,  $\text{H}_3\text{BO}_3$ ,  $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ , NaF
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bar

Procedure:

- Start with a known volume of deionized water in a large beaker on a magnetic stirrer.
- Dissolve the salts one at a time in the order listed above, ensuring each salt is fully dissolved before adding the next.
- For a standard ASW with a salinity of 35, the approximate concentrations are:
  - NaCl: ~24.5 g/L
  - $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ : ~11.1 g/L
  - $\text{Na}_2\text{SO}_4$ : ~4.1 g/L
  - $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ : ~1.5 g/L
  - KCl: ~0.7 g/L
  - $\text{NaHCO}_3$ : ~0.2 g/L
- Adjust the pH of the final solution to the desired experimental value (e.g., 8.5-10.0) using a calibrated pH meter and a suitable buffer or by careful addition of NaOH or HCl.
- Filter the solution through a 0.22  $\mu\text{m}$  filter to remove any undissolved particles.
- Store the prepared ASW in a sealed container at a cool temperature to prevent evaporation and contamination.

# Protocol for Growing Artificial Sea Ice and Precipitating Ikaite

This protocol describes a method for growing artificial sea ice in a controlled laboratory environment to study ikaite formation.

## Materials:

- Prepared Artificial Seawater (ASW)
- A double-walled cooling tank or a cold room with a programmable freezer.
- Insulated container for the ASW.
- Temperature and salinity probes.
- pH meter.
- Microscope for crystal identification.
- Sampling equipment (e.g., corer, spatula).

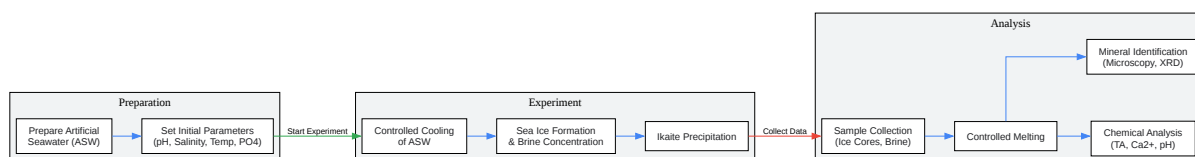
## Procedure:

- **Setup:** Place the insulated container with the prepared ASW into the cooling tank or cold room.
- **Instrumentation:** Position the temperature and salinity probes within the ASW to monitor conditions throughout the experiment.
- **Cooling:** Initiate the cooling process. A controlled, slow cooling rate is often preferred to mimic natural sea ice growth. A typical cooling temperature is around  $-20^{\circ}\text{C}$  to induce freezing of a  $28\text{ g kg}^{-1}$  saline solution.[\[10\]](#)
- **Ice Formation:** As the water cools and ice begins to form, the salinity of the remaining brine will increase. Monitor the temperature, salinity, and pH of the brine.

- Ikaite Precipitation: Ikaite is expected to precipitate from the brine as it becomes supersaturated with respect to calcium carbonate due to the concentration of ions and changes in brine chemistry during freezing.[8]
- Sampling: Once a sufficient amount of ice has formed, collect ice cores or brine samples.
- Analysis:
  - Melt the ice samples carefully at a low temperature (e.g., 2°C) to minimize ikaite dissolution.[5]
  - Immediately analyze the meltwater for total alkalinity, calcium concentration, and pH.
  - Examine the samples under a microscope to visually identify ikaite crystals. Ikaite crystals are typically needle-like or prismatic.
  - Confirm the mineral phase using techniques such as X-ray diffraction (XRD) or Raman spectroscopy.

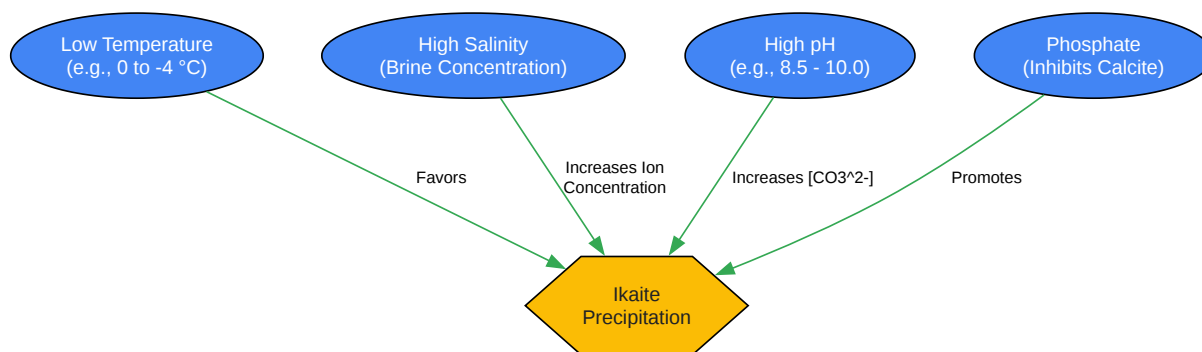
## Visualizing Experimental Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate key processes in the study of ikaite formation.



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Caption: Experimental workflow for the formation and analysis of ikaite in artificial sea ice.



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Caption: Key physicochemical factors influencing the precipitation of ikaite in sea ice brine.

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